

# Griseofulvin-13C d3 storage conditions 2-8°C

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**Compound Focus:** Griseofulvin-13C,d3

Cat. No.: S12890075

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## Technical Specifications & Handling

The table below summarizes the key handling information for **Griseofulvin-13C,d3** found in the search results.

Property	Specification
Recommended Storage	2-8°C (Refrigerator) [1]
Appearance	White to Off-White Solid [1]
Molecular Weight	356.78 g/mol [2] [3]
Molecular Formula	C <sub>16</sub> ( <sup>13</sup> C)H <sub>14</sub> D <sub>3</sub> ClO <sub>6</sub> [1] [2]
CAS Number	1329612-29-4 [1] [2]
Shipping Conditions	Ambient Temperature [1]
Intended Use	For Research Use Only. Not for diagnostic or therapeutic use [2] [3].

## Frequently Asked Questions (FAQs)

Here are answers to common questions researchers might have:

**Q1: What is the primary application of Griseofulvin-13C,d3 in research?** This compound is the **13C- and deuterium-labeled** version of Griseofulvin. Its main applications are [2]:

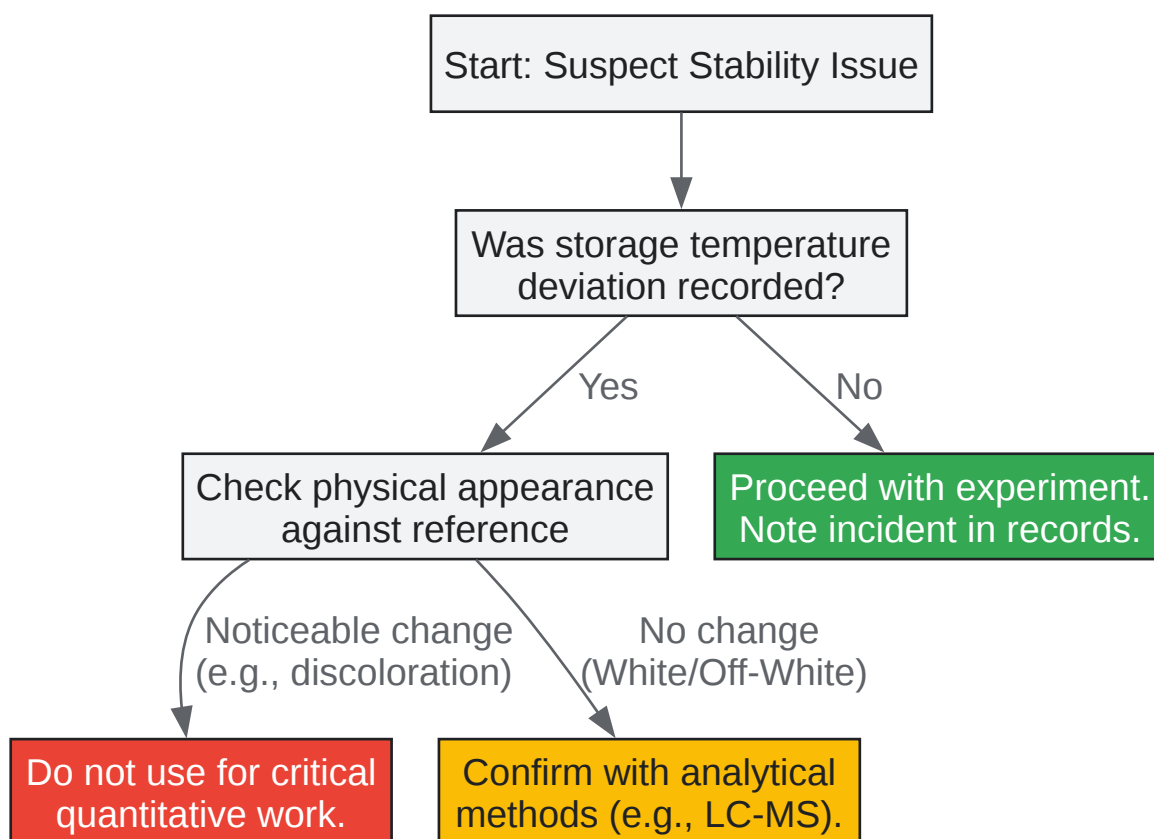
- **As a tracer** in metabolic and pharmacokinetic studies.
- **As an internal standard** for quantitative analysis using techniques like LC-MS, GC-MS, or NMR, improving the accuracy of measurements in complex biological matrices like plasma [2] [3].

**Q2: The product was shipped at ambient temperature, but the storage condition is 2-8°C. Is this acceptable?** Yes. Manufacturers often ship stable isotopes at ambient temperature for short-term transit. You should **move the product to the recommended 2-8°C refrigerator immediately upon receipt** for long-term storage [1].

**Q3: What should I do if the powder is not stored in a refrigerator upon my arrival?** If you find the vial at room temperature, note the duration of exposure. For short, unrecorded periods, visually inspect the powder for any changes in color or form. If any deviation from the original "White to Off-White Solid" description is observed, the compound's integrity may be compromised, and you should consider it unsuitable for critical quantitative experiments [1].

## Troubleshooting Guide

This guide outlines potential issues and actions related to the stability and use of **Griseofulvin-13C,d3**.



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## Analytical Protocol for Stability Assessment

If you suspect stability issues, you can verify the integrity of your compound using an HPLC method adapted from published protocols for unlabeled Griseofulvin [4] [5].

### Method: HPLC Analysis of Griseofulvin-13C,d3

- **Principle:** This method uses reversed-phase chromatography to separate and quantify Griseofulvin, allowing you to check for the presence of degradation products.
- **Equipment & Reagents:**
  - HPLC system with fluorescence detector (or UV detector at ~291 nm).
  - C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 3.5 μm).
  - **Griseofulvin-13C,d3** standard of known purity.
  - Acetonitrile (HPLC grade).
  - Sodium dihydrogen phosphate (ACS grade).
  - Phosphoric acid.
  - High-purity water (e.g., Milli-Q).

- **Sample Preparation:**
  - Prepare a solution of your compound in acetonitrile at an appropriate concentration (e.g., ~10-50 µg/mL).
  - Centrifuge the solution to remove any insoluble particulates.
- **Chromatographic Conditions [4]:**
  - **Mobile Phase:** 20 mM Sodium dihydrogen phosphate buffer (pH 3.5) : Acetonitrile (55:45, v/v).
  - **Flow Rate:** 1.0 mL/min.
  - **Injection Volume:** 10-50 µL.
  - **Detection (Fluorescence):** Excitation at 300 nm, Emission at 418 nm.
- **Data Interpretation:**
  - A single, sharp peak for **Griseofulvin-13C,d3** indicates a stable sample.
  - The appearance of additional peaks (especially earlier or later eluting) suggests degradation. Compare the chromatogram to one from a freshly prepared or confirmed standard.

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## References

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2. Griseofulvin-13C,d3 | Stable Isotope [medchemexpress.com]
3. Griseofulvin-13C,d3 (CAS 126-07-8 (unlabeled)) [scbt.com]
4. Development and Validation of a HPLC Method to ... [pmc.ncbi.nlm.nih.gov]
5. Chromatographic analysis of griseofulvin and metabolites ... [pubmed.ncbi.nlm.nih.gov]

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